Application Note: In Vivo Formulation & Administration of Ispinesib Mesylate (SB-715992)

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Compound of Interest	
Compound Name:	*Ispinesib mesylate*
CAS No.:	*514820-03-2*
Cat. No.:	*B1237580*

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Abstract & Introduction

Ispinesib mesylate (SB-715992) is a highly specific, allosteric inhibitor of Kinesin Spindle Protein (KSP/Eg5). Unlike taxanes, which target tubulin polymers, Ispinesib targets the motor protein responsible for centrosome separation. This blockade results in the formation of characteristic "monoastral" spindles, leading to mitotic arrest in prometaphase and subsequent apoptosis.

While Ispinesib demonstrates potent efficacy in solid tumor models (breast, ovarian, melanoma), its physicochemical profile presents significant challenges for in vivo administration. The compound is hydrophobic and prone to precipitation upon dilution in physiological buffers.

This guide provides two validated formulation protocols:

- The "Gold Standard" Clinical-Grade Protocol (Captisol®-based): Recommended for long-term dosing and sensitive models due to low vehicle toxicity.

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- The "Standard" Preclinical Protocol (Ethanol/Cremophor): A robust alternative for acute studies when cyclodextrins are unavailable.

Physicochemical Profile & Handling

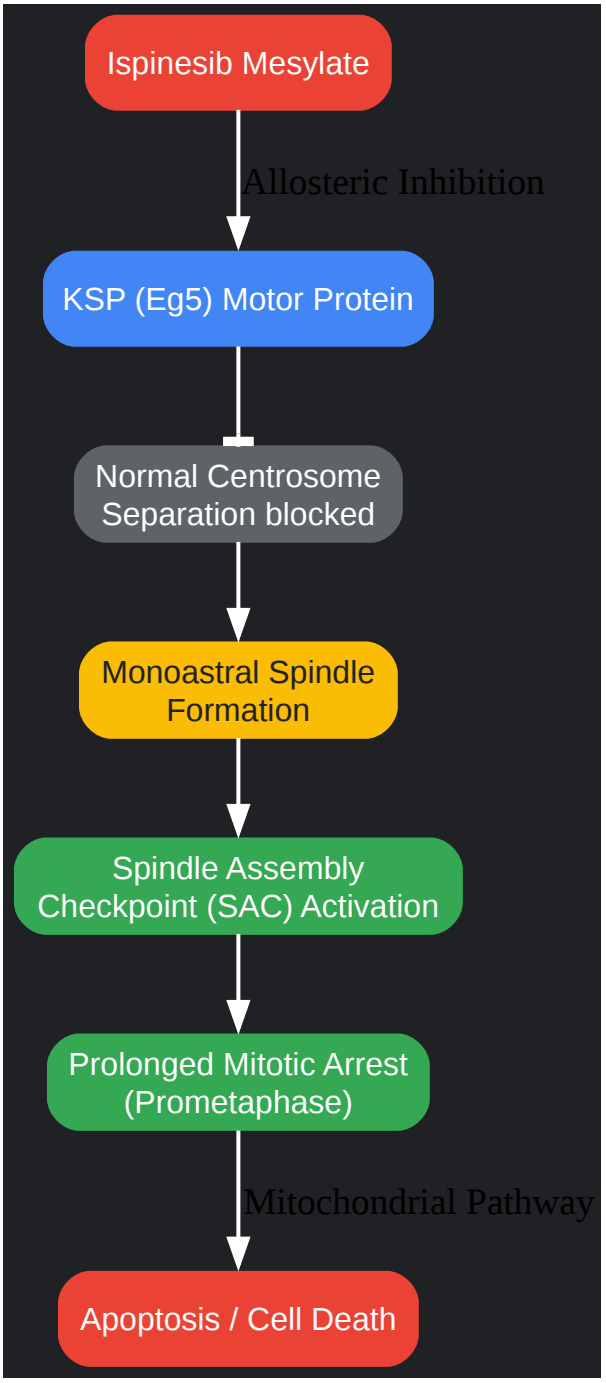
Before formulation, the compound's properties must be understood to prevent experimental failure (precipitation/crystallization).

Property	Specification	Critical Note
Chemical Name	Ispinesib Mesylate (SB-715992)	Ensure you are using the mesylate salt. The free base has significantly lower aqueous solubility.
Molecular Weight	~613.16 g/mol (Mesylate salt)	Adjust calculations if using Free Base (MW ~517.06).
Solubility (Water)	Insoluble (< 0.1 mg/mL)	Do not attempt to dissolve directly in saline or PBS.
Solubility (DMSO)	> 25 mg/mL	Excellent for stock solutions.
Solubility (Ethanol)	> 48 mg/mL	Good for co-solvent formulations.
Storage	-20°C, Desiccated, Dark	Hygroscopic. Equilibrate vial to RT before opening.

Mechanism of Action & Biological Rationale

Understanding the target kinetics is essential for selecting the dosing schedule. KSP inhibition is reversible; therefore, sustained exposure or pulsed high-doses are required to catch cells entering mitosis.

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Figure 1: Mechanism of Action. Ispinesib prevents centrosome migration, causing the cell to arrest with a monopolar spindle, eventually triggering apoptotic pathways.

Formulation Protocols

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Protocol A: Captisol® (SBE-β-CD) Formulation (Recommended)

Why this method? Sulfobutyl ether beta-cyclodextrin (Captisol) encapsulates hydrophobic drugs in a hydrophilic pocket. This mimics the clinical formulation, avoids the hypersensitivity reactions associated with Cremophor/Tween, and allows for Intravenous (IV) administration without hemolysis risk.

Reagents:

- **Ispinesib Mesylate** powder.
- Captisol® powder (Ligand Pharmaceuticals or generic SBE-β-CD).
- Sterile Water for Injection.
- 1N HCl and 1N NaOH (for pH adjustment).

Step-by-Step Procedure:

- Vehicle Preparation: Prepare a 20% (w/v) Captisol solution in sterile water.
  - Example: Dissolve 2.0 g Captisol in 10 mL water. Stir until clear (approx. 10 mins).
- Acidification (Critical Step): The mesylate salt dissolves best at slightly acidic pH. Adjust the Captisol vehicle to pH 3.5–4.0 using small aliquots of 1N HCl.
- Drug Addition:
  - Weigh the required amount of **Ispinesib Mesylate**.
  - Slowly add the powder to the acidified Captisol vehicle while vortexing or stirring.
  - Target Concentration: 1.0 mg/mL to 2.0 mg/mL.
- Solubilization: Sonicate for 5–10 minutes. The solution should become clear and colorless to pale yellow.

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- Final pH Adjustment: carefully adjust pH back to 4.5–5.5 using 1N NaOH.
  - Warning: Going above pH 6.0 may cause the free base to precipitate.
- Sterilization: Filter through a 0.22 µm PES (Polyethersulfone) syringe filter.

Protocol B: Ethanol/Cremophor Co-Solvent System (Alternative)

Why this method? If Cyclodextrins are unavailable, this "Taxol-like" vehicle is the standard historical method for KSP inhibitors. It is robust but can cause vehicle-induced toxicity (lethargy, hypersensitivity).

Reagents:

- Ethanol (Absolute, anhydrous).
- Cremophor EL (Kolliphor EL).
- D5W (5% Dextrose in Water).

Step-by-Step Procedure:

- Stock Preparation (The "Pre-mix"):
  - Dissolve **Ispinesib Mesylate** in a mixture of 50% Ethanol / 50% Cremophor EL.
  - Concentration: Make a 10x concentrated stock (e.g., 10 mg/mL).
  - Storage: This stock is stable at 4°C for 1 week.
- Dilution for Injection (Day of Dosing):
  - Dilute the stock 1:10 with D5W.
  - Final Composition: 5% Ethanol / 5% Cremophor / 90% D5W.
  - Final Drug Concentration: 1 mg/mL.

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- Mixing Order (Crucial): Add the D5W slowly to the drug/alcohol/surfactant mix while vortexing. Adding the drug mix to the water can sometimes cause "shock precipitation."
- Usage: Use within 60 minutes of dilution.

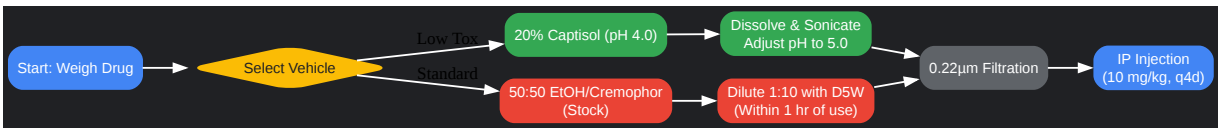
In Vivo Administration Guidelines

Dosing Regimen

KSP inhibitors cause neutropenia (dose-limiting toxicity). The schedule must allow bone marrow recovery.

Parameter	Mouse (Nude/SCID)	Rat (Sprague-Dawley)
Route	Intraperitoneal (IP) preferred; IV possible with Protocol A.	IV (Tail vein) or IP.
Dose Range	8 – 10 mg/kg	4 – 6 mg/kg
Volume	10 mL/kg (e.g., 200 µL for a 20g mouse)	5 mL/kg
Schedule	q4d x 3 (Days 0, 4, 8)	q4d x 3 or q7d
Toxicity Signs	Weight loss >15%, rough coat, lethargy.	Neutropenia (nadir at Day 6-8). [1]

Experimental Workflow Diagram



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Figure 2: Formulation Decision Tree. Protocol A (Green) is preferred for sensitive models. Protocol B (Red) is the standard alternative.

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Scientific Validation & Troubleshooting

Self-Validating the Formulation

Before injecting animals, perform these checks:

- Visual Inspection: Hold the vial against a dark background and a light source. The solution must be free of "swirling" particulates (Tyndall effect).
- Dilution Test: Dilute 50 µL of your formulation into 1 mL of warm saline (37°C). If it precipitates immediately, it will precipitate in the bloodstream (embolism risk). Protocol A (Captisol) should pass this easily.

Common Pitfalls

- Precipitation in Syringe: If using Protocol B (Ethanol/Cremophor), the solution is metastable. Do not pre-load syringes hours in advance.
- pH Crash: In Protocol A, if the pH exceeds 6.0, Ispinesib free base will crash out. Keep pH between 4.5 and 5.5.
- Neutropenia: If mice lose >20% body weight, extend the interval from q4d to q7d.

References

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